

Technical Safety & Handling Guide: 2-Phenylpropane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: *2-Phenylpropane-1-sulfonyl chloride*

CAS No.: 102879-16-3

Cat. No.: B3374656

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Document Control:

- Version: 1.0 (Technical Whitepaper)
- Target Audience: Medicinal Chemists, Process Engineers, HSE Officers
- Compound Class: Arylalkyl Sulfonyl Chlorides

Executive Summary & Compound Profile

This guide serves as a technical companion to the standard Safety Data Sheet (SDS) for **2-Phenylpropane-1-sulfonyl chloride**. Unlike generic SDS documents, this whitepaper focuses on the operational implications of the compound's reactivity.

2-Phenylpropane-1-sulfonyl chloride is a reactive electrophile used primarily as a building block for sulfonamide synthesis in drug discovery. Its core hazard lies in its sulfonyl chloride moiety (

), which is moisture-sensitive and lachrymatory. Upon contact with water or biological tissue, it rapidly hydrolyzes to release hydrochloric acid (HCl), causing immediate and severe chemical burns.

Physicochemical Identity[1]

Property	Data	Notes
Chemical Name	2-Phenylpropane-1-sulfonyl chloride	
CAS Number	Not widely listed (Analog: 4025-71-2)	Treat as Skin Corr.[1][2][3] 1B based on SAR*.
Formula		
Molecular Weight	218.70 g/mol	
Physical State	Viscous Oil or Low-Melting Solid	Tendency to supercool.
Solubility	DCM, THF, Toluene, EtOAc	Reacts violently with water/alcohols.
Appearance	Colorless to pale yellow	Darkening indicates decomposition (HCl release).

*SAR: Structure-Activity Relationship. In the absence of specific toxicological data, this compound is managed under the strictest protocols for sulfonyl chlorides.

Physicochemical Dynamics & Hazard Mechanics

To handle this compound safely, one must understand why it is dangerous. It is not merely "corrosive"; it is a moisture-activated acid generator.

The Hydrolysis Threat

The primary risk vector is the electrophilic sulfur atom. When exposed to nucleophiles (including water in mucous membranes), the chloride is displaced.

Mechanism of Tissue Damage:

- Contact: The lipid-soluble organic tail facilitates penetration into the skin/eye.
- Hydrolysis: Water in the tissue attacks the sulfonyl group.

- Acid Generation: HCl is released inside the tissue, causing deep chemical burns that are difficult to neutralize.

Visualization: Hydrolysis Pathway

The following diagram illustrates the degradation pathway that necessitates strict moisture control.



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Figure 1: Mechanism of hydrolysis. Note that the release of HCl is the primary driver of acute toxicity.

Operational Protocols (The "How-To")

Standard laboratory PPE (lab coat, gloves, goggles) is insufficient without specific handling techniques.

Storage & Stability

- Temperature: Store at 2–8°C.
- Atmosphere: Must be kept under Argon or Nitrogen.
- Container: Tightly sealed glass with Teflon-lined caps. Parafilm is recommended to prevent moisture ingress.
- Visual Check: If the liquid has turned dark brown or is fuming upon opening, significant hydrolysis has occurred.

Weighing & Transfer

Never weigh this compound on an open benchtop balance if high humidity is present.

Protocol:

- Tare: Tare the flask with a septum/cap in the fume hood.
- Transfer: Use a glass pasteur pipette or syringe. Avoid metal needles if corrosion is visible on the tip.
- Transport: Move the closed vessel to the balance.
- Correction: If precise stoichiometry is required, weigh by difference (weigh full syringe, dispense, weigh empty syringe).

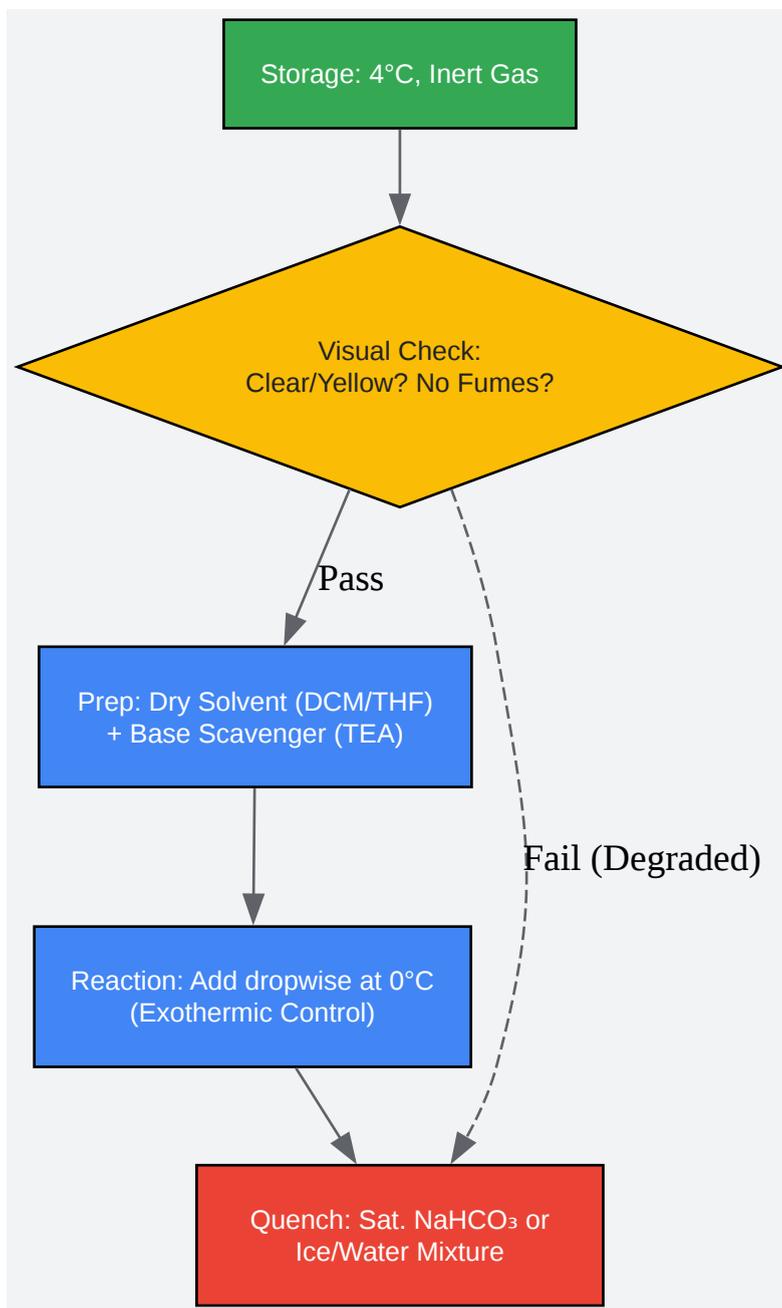
Reaction Setup (Schlenk Technique)

Because the hydrolysis byproduct (HCl) can deactivate nucleophiles (amines) by protonating them, moisture exclusion is critical for reaction success.

Standard Coupling Workflow:

- Dry Solvents: Use anhydrous DCM or THF.
- Base Scavenger: Always include a non-nucleophilic base (e.g., Triethylamine, DIPEA, or Pyridine) to neutralize the HCl generated during the coupling.
 - Ratio: Use at least 1.2 equivalents of base relative to the sulfonyl chloride.
- Addition: Add the sulfonyl chloride slowly at 0°C to control the exotherm.

Visualization: Safe Handling Workflow



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Figure 2: Operational workflow for handling sulfonyl chlorides. Note the critical decision point at "Visual Check".

Emergency Response Architecture

Spills

Do not use water to clean a spill. Adding water to the neat compound will generate a cloud of HCl gas.

- Evacuate: Clear the immediate area.
- PPE: Wear double nitrile gloves and a respirator if outside a hood.
- Absorb: Cover with dry sand, vermiculite, or a specific acid-neutralizing spill kit.
- Neutralize: Once absorbed, sweep into a container and slowly treat with a dilute sodium carbonate solution in a fume hood.

First Aid (Self-Validating Steps)

- Skin Contact:
 - Immediate Action: Wipe off excess liquid with a dry cloth (do not rub in).
 - Flush: Wash with soap and water for 15 minutes.[4]
 - Validation: If pain persists after washing, the acid has penetrated. Seek medical attention immediately.
- Eye Contact:
 - Immediate Action: Flush with water for 15 minutes minimum.[3][4][5]
 - Contraindication: Do not use neutralization drops (e.g., baking soda water) in the eye; the heat of neutralization causes further damage.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2760374, 2-Phenylethane-1-sulfonyl chloride. Retrieved from [\[Link\]](#)
 - Note: Cited as the primary structural analog for physicochemical properties and GHS classific
- Note: Cited for standard industry protocols regarding sulfonyl chloride handling and storage.

- European Chemicals Agency (ECHA). C&L Inventory: Reaction mass of **2-phenylpropane-1-sulfonyl chloride**. Retrieved from [[Link](#)]
 - Note: Reference for regulatory hazard classific
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